

# In Vitro Antiviral and Antimicrobial Efficacy of Geraniin: A Technical Overview

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## Compound of Interest

Compound Name: Geraniin (Standard)

Cat. No.: B8072660

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Geraniin, a prominent ellagitannin found in various medicinal plants, has garnered significant attention within the scientific community for its broad-spectrum biological activities. This technical guide provides an in-depth analysis of the in vitro antiviral and antimicrobial properties of Geraniin, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details experimental methodologies, and visualizes complex biological processes and workflows.

## Antiviral Properties of Geraniin

Geraniin has demonstrated notable inhibitory effects against a range of viruses in vitro. Its mechanisms of action are multifaceted, primarily involving the interference with viral entry and replication processes.

## Quantitative Antiviral Data

The antiviral activity of Geraniin has been quantified against several viruses, with the 50% inhibitory concentration (IC50), 50% cytotoxic concentration (CC50), and selectivity index (SI = CC50/IC50) being key metrics for its efficacy and safety profile.

Virus	Cell Line	IC50 (μM)	IC50 (μg/mL)	CC50 (μg/mL)	Reference
Herpes Simplex Virus-2 (HSV-2)	Vero	18.4 ± 2.0	-	> Toxic Dose	[1][2]
Herpes Simplex Virus-2 (HSV-2)	-	212.4	-	-	[3]
Respiratory Syncytial Virus (RSV) Long	HEp-2	-	45.03	-	[4]
Respiratory Syncytial Virus (RSV) 9320	HEp-2	-	-	-	[4]
SARS-CoV-2	-	-	-	-	

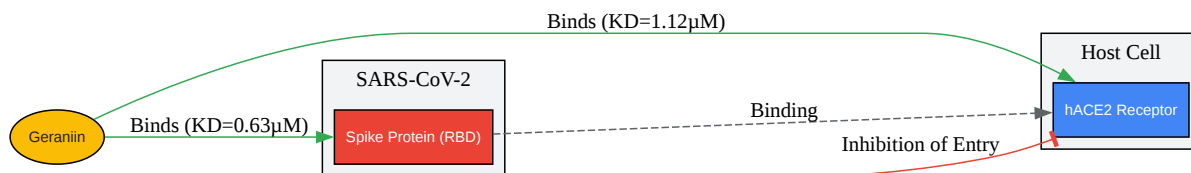
Note: Data is compiled from multiple sources. Direct comparison of values should be done with caution due to variations in experimental conditions.

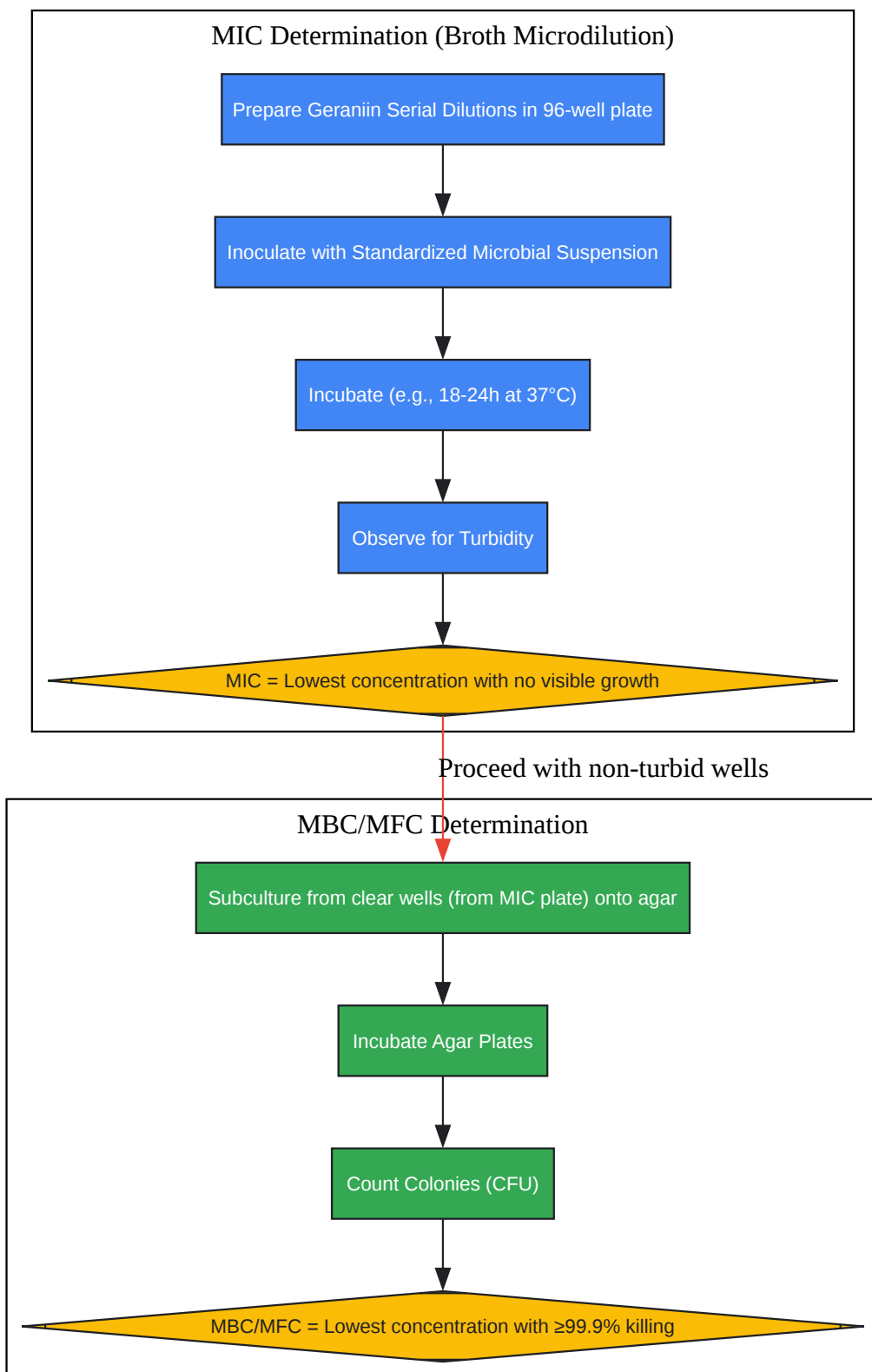
## Mechanism of Antiviral Action

Geraniin's antiviral mechanisms are diverse and target-specific:

- **Inhibition of Viral Entry:** For SARS-CoV-2, Geraniin has been shown to block the interaction between the viral spike protein's receptor-binding domain (RBD) and the human angiotensin-converting enzyme 2 (hACE2) receptor. This prevents the virus from entering host cells. Geraniin exhibits a high affinity for both the spike protein RBD (KD of  $0.63 \times 10^{-6}$  M) and the hACE2 receptor (KD of  $1.12 \times 10^{-6}$  M).

- **Neuraminidase Inhibition:** Against influenza viruses, Geraniin demonstrates inhibitory activity against neuraminidase, an essential enzyme for the release of newly formed virus particles from infected cells.
- **Inhibition of Viral Replication:** Studies on Herpes Simplex Virus (HSV) suggest that Geraniin interferes with the viral multiplication process. For Respiratory Syncytial Virus (RSV), Geraniin has been observed to inhibit viral replication in a dose-dependent manner, reducing viral load, nucleic acid levels, and the expression of the RSV-F protein.





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